N-Phenylthiophene-2-Carboxamide: Basic Properties & Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-phenylthiophene-2-carboxamide*
CAS No.:	*6846-13-5*
Cat. No.:	*B177813*

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Executive Summary

N-Phenylthiophene-2-carboxamide (CAS: 6846-13-5) is a pivotal heterocyclic scaffold in medicinal chemistry, serving as a bioisostere for benzamides and a precursor to complex pharmacophores. Its structural core—a thiophene ring coupled to a phenyl group via an amide linkage—confers unique electronic properties that are exploited in the development of VEGFR-2 inhibitors, antiviral agents (EV71), and Combretastatin A-4 biomimetics.

This guide provides a rigorous technical analysis of its physicochemical profile, synthetic pathways, spectral characteristics, and biological applications, designed for researchers requiring actionable data for drug discovery and organic synthesis.

Chemical Identity & Physicochemical Profile

The molecule exhibits a planar geometry facilitating

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stacking interactions, critical for binding within enzyme active sites (e.g., kinase domains).

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Property	Data
IUPAC Name	N-phenylthiophene-2-carboxamide
Common Synonyms	2-Thiophenecarboxanilide; N-Phenyl-2-thiophenecarboxamide
CAS Number	6846-13-5
Molecular Formula	C H NOS
Molecular Weight	203.26 g/mol
Physical State	Off-white to white crystalline solid
Melting Point	142 – 146 °C
Solubility	Soluble in DMSO, DMF, CH Cl , CHCl ; Sparingly soluble in Et O; Insoluble in H O
LogP (Predicted)	2.81 ± 0.4
H-Bond Donors/Acceptors	1 Donor (NH) / 2 Acceptors (O, S)

Synthetic Pathways

The synthesis of **N-phenylthiophene-2-carboxamide** is most efficiently achieved via nucleophilic acyl substitution. Two primary protocols are standard in research settings: the Acid Chloride Method (high yield, anhydrous conditions) and the Coupling Reagent Method (milder conditions, suitable for sensitive substrates).

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Protocol A: Acid Chloride Route (Standard)

This method utilizes Thiophene-2-carbonyl chloride, generated in situ or purchased, reacting with aniline in the presence of a base.

Reagents:

- Thiophene-2-carboxylic acid (1.0 eq)
- Thionyl chloride (SOCl

) (1.5 eq) or Oxalyl chloride
- Aniline (1.0 eq)
- Triethylamine (Et

  N) (1.2 eq)
- Solvent: Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Activation: Dissolve thiophene-2-carboxylic acid in anhydrous DCM. Add SOCl

  dropwise at 0°C. Reflux for 2 hours until gas evolution (HCl/SO

) ceases. Evaporate excess SOCl

  to obtain the crude acid chloride.
- Coupling: Re-dissolve the acid chloride in DCM. Cool to 0°C.
- Addition: Add a solution of aniline and Et

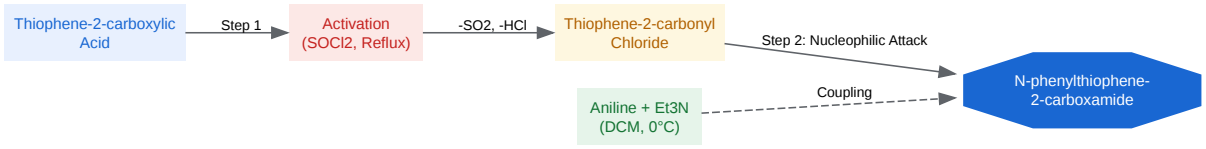
  N in DCM dropwise over 30 minutes. The base neutralizes the HCl byproduct, driving the equilibrium forward.
- Workup: Stir at room temperature for 4–6 hours. Wash with 1M HCl (to remove unreacted aniline), saturated NaHCO

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(to remove unreacted acid), and brine.

- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Hexane/EtOAc).

Synthetic Workflow Diagram



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Figure 1: Two-step synthesis via acid chloride activation. The base (Et

N) acts as an HCl scavenger.

Spectral Characterization

Accurate identification requires analysis of the amide linkage and the distinct splitting patterns of the thiophene ring.

Nuclear Magnetic Resonance (H NMR)

Solvent: DMSO-d

, 400 MHz

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Proton Environment	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Amide NH	10.25	Broad Singlet (s)	1H	Exchangeable with D O
Thiophene H-3	8.03	Doublet of doublets (dd)	1H	Hz
Thiophene H-5	7.85	Doublet of doublets (dd)	1H	Hz
Phenyl (Ortho)	7.75	Doublet (d)	2H	Hz
Phenyl (Meta)	7.36	Triplet (t)	2H	Hz
Thiophene H-4	7.22	Doublet of doublets (dd)	1H	Hz
Phenyl (Para)	7.10	Triplet (t)	1H	Hz

Note: The Thiophene H-3 is typically the most deshielded ring proton due to the anisotropy of the adjacent carbonyl group.

Infrared Spectroscopy (FT-IR)

- 3280 – 3350 cm

  : N-H stretching (Amide).

- 3050 – 3100 cm

  : C-H stretching (Aromatic/Thiophene).

- 1645 – 1660 cm

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: C=O stretching (Amide I band) – Diagnostic Peak.

- 1530 – 1550 cm

  : N-H bending (Amide II band).

Mass Spectrometry

- ESI-MS (+ve mode):

  204.05

  .

- Fragmentation: Loss of the phenyl group often yields a characteristic thiophene-acyl cation (

  ~111).

Biological & Pharmacological Potential[5]

The **N-phenylthiophene-2-carboxamide** scaffold is not merely a passive linker; it is an active pharmacophore. The sulfur atom in the thiophene ring acts as a bioisostere for the phenyl ring in benzamides but with altered lipophilicity and metabolic stability.

Key Therapeutic Areas

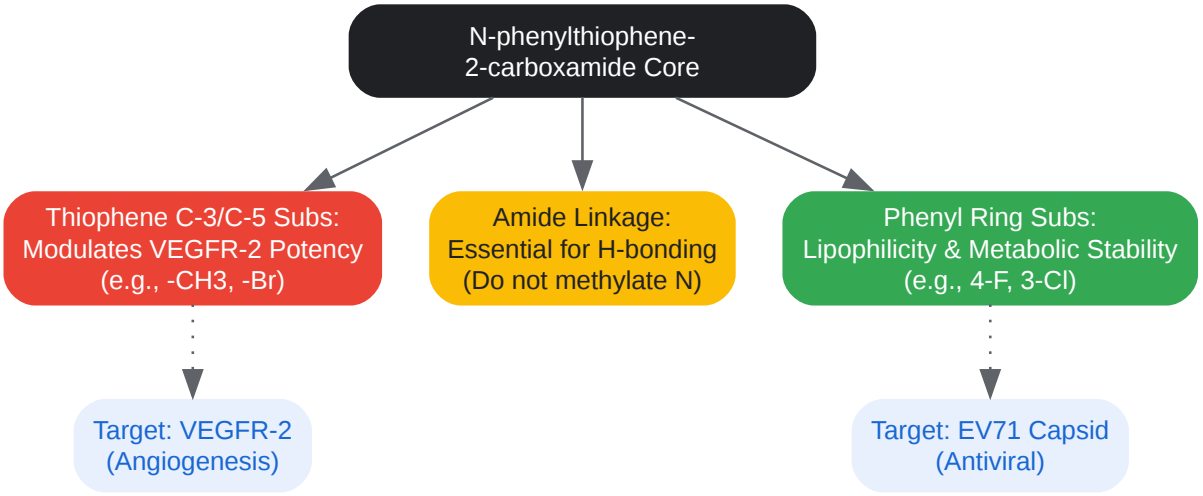
- Anticancer (VEGFR-2 Inhibition): Derivatives substituted at the 3-position of the thiophene ring have shown nanomolar potency against Vascular Endothelial Growth Factor Receptor-2, inhibiting angiogenesis.

- Antiviral Activity (EV71):N-benzyl derivatives of this scaffold inhibit Enterovirus 71 replication by interfering with viral capsid protein binding.

- Tubulin Polymerization Inhibitors: The scaffold mimics the cis-stilbene core of Combretastatin A-4, disrupting microtubule formation in cancer cells.

Structure-Activity Relationship (SAR) Map

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Figure 2: SAR analysis highlighting critical modification sites for pharmacological optimization.

Safety & Handling (SDS Summary)

While **N-phenylthiophene-2-carboxamide** is generally stable, it should be handled with standard chemical hygiene protocols.

- GHS Classification:
  - Skin Irritation: Category 2.[1]
  - Eye Irritation: Category 2A.
  - STOT-SE: Category 3 (Respiratory irritation).
- Handling: Use in a fume hood. Avoid inhalation of dust.[1][2][3][4]
- Differentiation Alert: Do NOT confuse with N-phenylthiourea (PTC), which is highly toxic (fatal if swallowed). The carboxamide lacks the thiourea moiety responsible for extreme toxicity.
- Storage: Store at room temperature (20-25°C), kept dry.

References

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- PubChem.**N-phenylthiophene-2-carboxamide** | C11H9NOS. National Library of Medicine. [Link]
- Hawash, M., et al. (2022). Anticancer Activity of Thiophene Carboxamide Derivatives as CA-4 Biomimetics. PMC. [Link]
- Li, T., et al. (2024). Discovery of Novel Thiophene-3-Carboxamide Derivatives as Potential VEGFR-2 Inhibitors. Bioorganic Chemistry. [Link]
- Wang, Y., et al. (2013). Synthesis of N-benzyl-**N-phenylthiophene-2-carboxamide** analogues as a novel class of enterovirus 71 inhibitors. RSC Advances. [Link]

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Sources

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
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